

# Application Notes and Protocols for CP 376395 in Rodent Behavioral Studies

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## Compound of Interest

Compound Name: CP 376395

Cat. No.: B1663366

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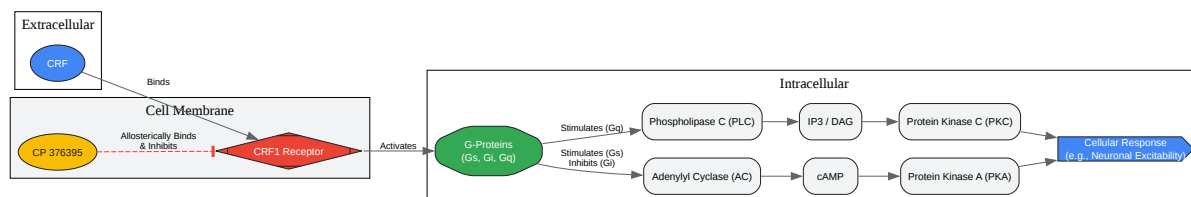
## Introduction

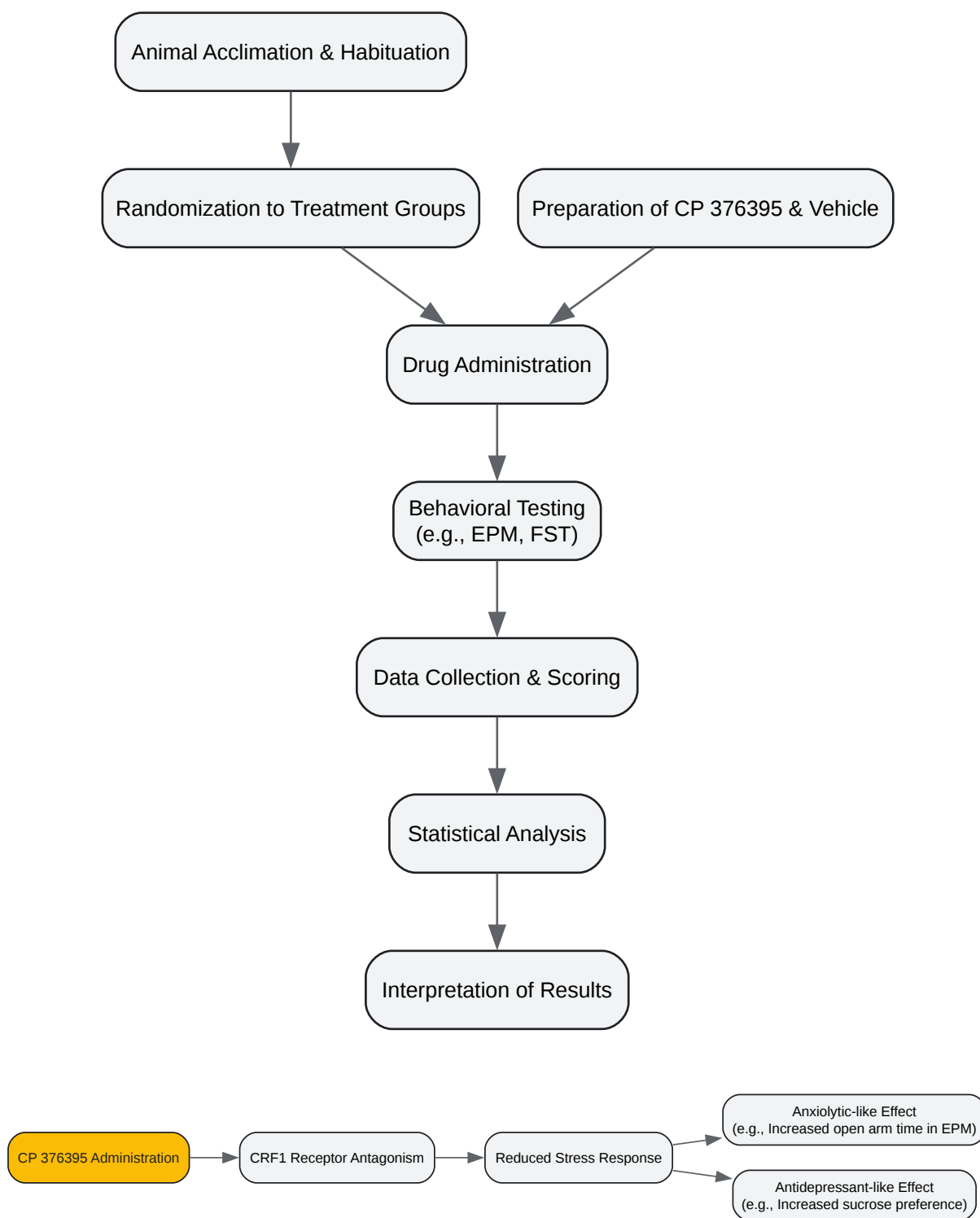
**CP 376395** is a potent, selective, and brain-penetrable antagonist of the Corticotropin-Releasing Factor Receptor 1 (CRF1).<sup>[1]</sup> The CRF system plays a crucial role in mediating the body's response to stress, and dysregulation of this system has been implicated in various psychiatric disorders, including anxiety and depression. As a CRF1 antagonist, **CP 376395** holds therapeutic potential for the treatment of these stress-related conditions. These application notes provide a summary of the reported effects of **CP 376395** on rodent behavior, along with detailed protocols for relevant behavioral assays.

## Mechanism of Action

**CP 376395** acts as a non-peptide allosteric antagonist of the CRF1 receptor.<sup>[2]</sup> It binds to a site within the transmembrane domain of the receptor, distinct from the orthosteric binding site for the endogenous CRF peptide.<sup>[3]</sup> This allosteric modulation prevents the conformational changes required for receptor activation and subsequent G-protein coupling. The CRF1 receptor is known to couple to various G-proteins, including Gs, Gi, Go, Gq, and Gz, leading to the activation of downstream signaling cascades such as the adenylyl cyclase and phospholipase C pathways. By blocking these initial steps, **CP 376395** effectively dampens the cellular response to CRF.

## Signaling Pathway of CRF1 Receptor Activation and Inhibition by CP 376395





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## References

- 1. medchemexpress.com [medchemexpress.com]
- 2. Evidence that corticotropin-releasing factor receptor type 1 couples to Gs- and Gi-proteins through different conformations of its J-domain - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Progress in corticotropin-releasing factor-1 antagonist development - PMC [pmc.ncbi.nlm.nih.gov]
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